

1-Bromo-5-fluoro-4-methoxy-2-nitrobenzene

molecular weight

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Compound of Interest

Compound Name: *1-Bromo-5-fluoro-4-methoxy-2-nitrobenzene*

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An In-depth Technical Guide to **1-Bromo-5-fluoro-4-methoxy-2-nitrobenzene**

This technical guide provides a comprehensive overview of the physicochemical properties and synthesis of **1-Bromo-5-fluoro-4-methoxy-2-nitrobenzene**, a key intermediate in various chemical syntheses. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical Identity and Properties

1-Bromo-5-fluoro-4-methoxy-2-nitrobenzene is an aromatic organic compound with the chemical formula $C_7H_5BrFNO_3$. Its structure consists of a benzene ring substituted with one bromine atom, one fluorine atom, a methoxy group, and a nitro group.

Molecular Weight

The molecular weight of a compound is a fundamental physical property, crucial for stoichiometric calculations in chemical reactions. It is determined by summing the atomic weights of its constituent atoms.

The molecular formula for **1-Bromo-5-fluoro-4-methoxy-2-nitrobenzene** is $C_7H_5BrFNO_3$.

Table 1: Atomic Weights of Constituent Elements

Element	Symbol	Quantity	Standard Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	7	12.011[1][2][3][4][5]	84.077
Hydrogen	H	5	1.008[6][7][8][9][10]	5.040
Bromine	Br	1	79.904[11][12][13][14]	79.904
Fluorine	F	1	18.998[15][16][17][18]	18.998
Nitrogen	N	1	14.007[19][20][21][22]	14.007
Oxygen	O	3	15.999[23][24][25][26]	47.997

Table 2: Molecular Weight Calculation

Component	Formula	Calculation	Result (g/mol)
1-Bromo-5-fluoro-4-methoxy-2-nitrobenzene	C ₇ H ₅ BrFNO ₃	Sum of Total Weights	250.023

Synthesis Protocol

A documented method for the synthesis of **1-Bromo-5-fluoro-4-methoxy-2-nitrobenzene** involves the diazotization of 5-fluoro-4-methoxy-2-nitroaniline followed by a Sandmeyer-type reaction.[27]

Materials and Reagents

- 5-fluoro-4-methoxy-2-nitroaniline

- Water (H₂O)
- 1,4-Dioxane
- 48% Hydrobromic acid (HBr)
- Sodium nitrite (NaNO₂)
- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO₄)
- Hexane

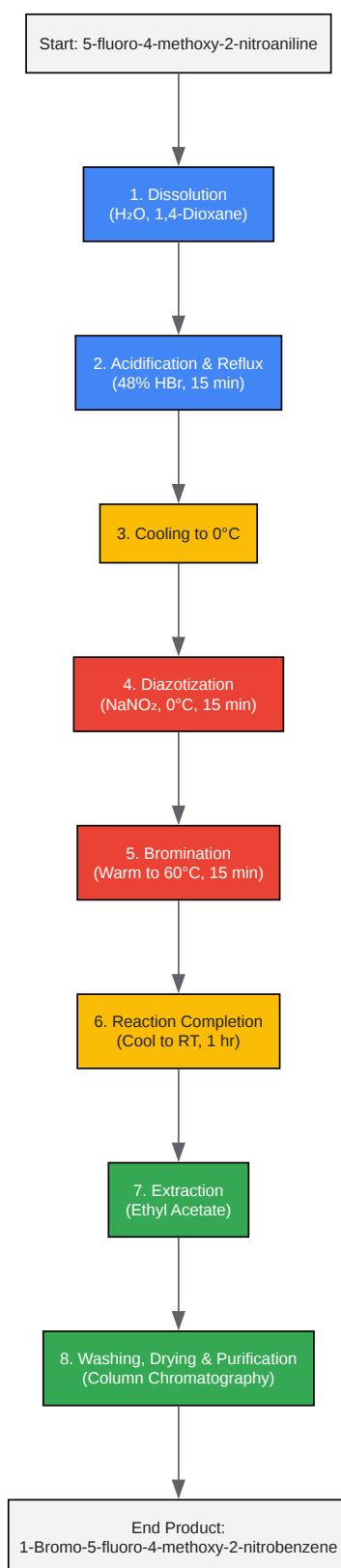
Experimental Procedure

- Dissolution: Dissolve 5-fluoro-4-methoxy-2-nitroaniline (4.1 g) in a solvent mixture of water (20 ml) and 1,4-dioxane (10 ml).[\[27\]](#)
- Acidification: Add 48% hydrobromic acid (12 ml) to the solution.[\[27\]](#)
- Reflux: Heat the mixture to reflux and maintain for 15 minutes.[\[27\]](#)
- Cooling: Cool the reaction mixture to 0°C in an ice bath.[\[27\]](#)
- Diazotization: Slowly add an aqueous solution of sodium nitrite dropwise to the cooled mixture. Stir the reaction at 0°C for 15 minutes to form the diazonium salt.[\[27\]](#)
- Bromination: Warm the reaction mixture to 60°C and stir for 15 minutes.[\[27\]](#)
- Reaction Completion: Cool the mixture to room temperature and continue stirring for 1 hour.[\[27\]](#)
- Extraction: Perform a liquid-liquid extraction using ethyl acetate.
- Washing and Drying: Wash the separated organic phase with water, then dry it over anhydrous magnesium sulfate.[\[27\]](#)

- Purification: Concentrate the organic phase under reduced pressure. Purify the resulting residue by column chromatography using an eluent of ethyl acetate/hexane (1:8 ratio) to yield the final product, **1-bromo-5-fluoro-4-methoxy-2-nitrobenzene**, as crystals.[\[27\]](#)

Visualization of Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **1-Bromo-5-fluoro-4-methoxy-2-nitrobenzene**.



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Caption: Workflow for the synthesis of **1-Bromo-5-fluoro-4-methoxy-2-nitrobenzene**.

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